

Personal protective equipment for handling Diselaginellin B

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Compound of Interest

Compound Name: Diselaginellin B

Cat. No.: B15136840

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Essential Safety and Handling Guide for Diselaginellin B

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Diselaginellin B**. The following procedures for operation and disposal are designed to ensure a safe laboratory environment.

Personal Protective Equipment (PPE) and Safety Measures

A summary of required personal protective equipment and safety measures when handling **Diselaginellin B** is provided below. This information is compiled from the material's safety data sheet and is critical for minimizing exposure and ensuring personal safety.

Category	Item	Specification
Hand Protection	Gloves	Nitrile rubber, minimum layer thickness: 0.11 mm, breakthrough time: 480 min.
Eye Protection	Safety Glasses/Goggles	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Body Protection	Protective Clothing	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Respirator	Required when dusts are generated. Recommended Filter type: P3 (US) or type P1 (EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).
Hygiene Measures	-	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of workday.

Operational Plan: Handling Diselaginellin B

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form to avoid inhalation of dust.
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition.

2. Donning Personal Protective Equipment (PPE):

- Before handling, put on all required PPE as specified in the table above.

3. Handling the Compound:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.

4. In Case of Exposure:

- After inhalation: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Plan

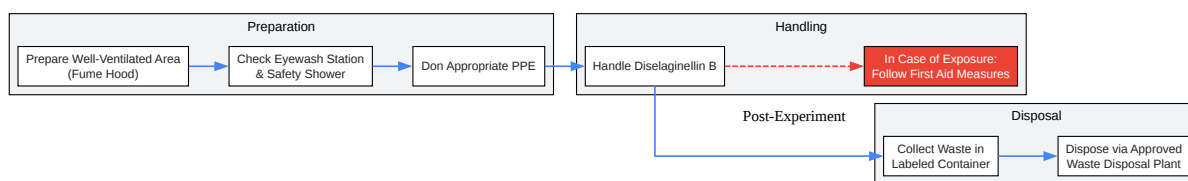
1. Waste Collection:

- Collect waste in a suitable, labeled, and sealed container.
- Do not let the product enter drains.

2. Disposal Method:

- Dispose of contents/container to an approved waste disposal plant.
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

Workflow for Safe Handling of Diselaginellin B



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Caption: Workflow for the safe handling and disposal of **Diselaginellin B**.

- To cite this document: BenchChem. [Personal protective equipment for handling Diselaginellin B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15136840#personal-protective-equipment-for-handling-diselaginellin-b\]](https://www.benchchem.com/product/b15136840#personal-protective-equipment-for-handling-diselaginellin-b)

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